

# trimethoxymethane stability and handling

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## Compound Focus: Trimethoxymethane

CAS No.: 149-73-5

Cat. No.: S1491746

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## Chemical Profile and Key Properties

The table below summarizes the fundamental identifiers and physicochemical properties of **trimethoxymethane** that are critical for its handling and application [1] [2].

Property	Value / Description
CAS Number	149-73-5
Other Names	Trimethyl orthoformate (TMOF), Methyl orthoformate
Molecular Formula	$C_4H_{10}O_3$
Molecular Weight	106.12 g·mol <sup>-1</sup>
Appearance	Colorless liquid
Odor	Pungent
Melting Point	-53 °C
Boiling Point	101-102 °C
Density	0.9676 g/cm <sup>3</sup> (at 20°C)

Property	Value / Description
Refractive Index	1.3773
Water Solubility	~10 g/L (hydrolyzes)
Flash Point	13 °C (55 °F) - <b>Highly Flammable</b>

## Hazards and Safe Handling Guidelines

**Trimethoxymethane** is a hazardous chemical that requires strict safety precautions. The key hazards and handling recommendations are summarized below [1] [2].

Aspect	Details
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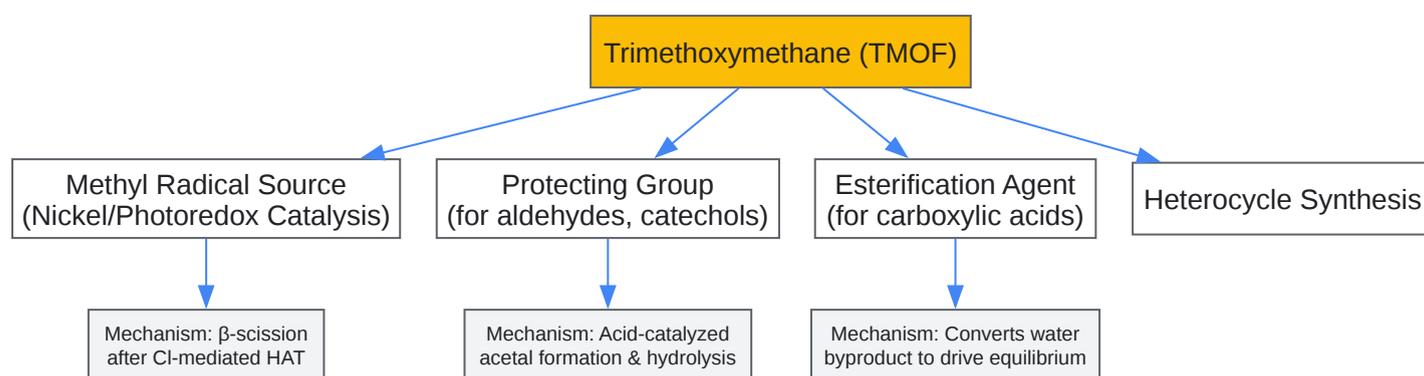
| **GHS Hazard Statements** | H225: Highly flammable liquid and vapor. H319: Causes serious eye irritation. H335: May cause respiratory irritation. | | **Storage Conditions** | Store below +30°C in a cool, well-ventilated place. Keep container tightly closed. | | **Incompatibilities** | Strong oxidizing agents, strong acids. | | **Key Precautions** | Keep away from heat/sparks/open flames. Use non-sparking tools. Ensure good ventilation and use grounding equipment. Avoid contact with eyes and skin. |

## Stability and Reactivity

- **Moisture Sensitivity:** **Trimethoxymethane** is **moisture-sensitive** and undergoes hydrolysis in the presence of water [2]. This property is central to its use and storage.
- **pH-Dependent Stability:** Its stability is highly dependent on pH. One study on a related orthoformate-protected molecule showed that the protecting group has a narrow stability range, with hydrolysis occurring relatively quickly at  $\text{pH} \leq 5$  and  $\geq 10$  [3]. This suggests that neutral pH conditions are optimal for maintaining stability.
- **Thermal Considerations:** Although specific decomposition data is limited, its low flash point and boiling point indicate that it should be handled with care at elevated temperatures to prevent flammability risks and potential decomposition [1] [2].

## Applications in Organic Synthesis and Experimental Context

**Trimethoxymethane** is a versatile reagent in organic synthesis and pharmaceutical intermediate production. The following diagram illustrates its core applications and reaction pathways based on the search results.



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### Key Experimental Contexts

- **As a Methyl Radical Source:** TMOF serves as a practical methyl radical source under nickel/photoredox dual catalysis. In this role, a chlorine atom, generated from a Ni(III) species, abstracts a hydrogen atom from TMOF. The resulting TMOF-derived radical undergoes **β-scission** to liberate a methyl radical, which can then couple with (hetero)aryl chlorides. This method is noted for its mild conditions and broad functional group compatibility [4].
- **As a Protecting Group:** The search results provide a specific experimental protocol for using TMOF to protect a catechol functionality in hydroxytyrosol, a powerful antioxidant [3].
  - **Procedure:** The reaction was conducted using benzene as the solvent and Amberlyst 15 as an acid catalyst. The methanol byproduct was continuously removed using a **Dean-Stark apparatus** filled with molecular sieves, driving the transesterification equilibrium to completion and yielding the protected product quantitatively [3].
  - **Deprotection:** The orthoformate protecting group could be removed quantitatively under non-aqueous conditions using the acid resin Amberlyst 15 in methanol. For acid-sensitive products, deprotection was successfully achieved in a **phosphate buffer at pH 7.2**, preventing undesired side reactions like ester methanolysis [3].

- **In Esterification:** TMOF can be used to convert carboxylic acids directly to methyl esters. Alternatively, it can be added to classic acid-catalyzed esterification reactions with methanol to consume the water byproduct, shifting the equilibrium toward the ester product and improving yield [1].

## Key Takeaways for Professionals

- **Primary Hazard is Flammability:** The most significant immediate risk is its high flammability. Storage and handling must prioritize controlling ignition sources.
- **Stability is Governed by Moisture and pH:** To maintain stability, keep TMOF dry and, where possible, in a neutral pH environment.
- **A Versatile Synthetic Tool:** Its utility spans from introducing methoxymethylene groups and acting as a protecting group to serving as a methyl source in modern photoredox catalysis.

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## References

1. Trimethyl orthoformate [en.wikipedia.org]
2. Trimethoxymethane | 149-73-5 [chemicalbook.com]
3. High-Yielding Synthesis of Methyl Orthoformate-Protected ... [pmc.ncbi.nlm.nih.gov]
4. Trimethoxymethane: applications in organic synthesis [chemicalbook.com]

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